

Application of Dichlofenthion in Controlling Soil Nematodes in Turfgrass: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dichlofenthion*

Cat. No.: *B1670456*

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Introduction

Dichlofenthion is an organophosphate chemical that has been historically utilized as an insecticide and nematicide for the control of soil-borne pests in turfgrass.[1] As a non-fumigant contact nematicide, it targets non-cyst forming nematodes, offering a method of control without causing damage to the established turf and ornamentals.[2] The primary mechanism of action for **dichlofenthion**, like other organophosphates, is the inhibition of the enzyme acetylcholinesterase (AChE).[3] This enzyme is critical for the termination of nerve signal transmission by breaking down the neurotransmitter acetylcholine.[3] Inhibition of AChE leads to an accumulation of acetylcholine in the synaptic cleft, resulting in continuous nerve stimulation, paralysis, and ultimately, the death of the nematode.[3] While effective, the use of many organophosphate pesticides, including **dichlofenthion**, has been restricted or discontinued in many regions due to environmental and human health concerns. The information presented here is for research and developmental purposes and reflects the historical application of this chemical.

Efficacy and Application Data

Due to the historical nature of **dichlofenthion**'s use, specific quantitative data from recent field trials is limited in the available literature. The following table summarizes the general

application parameters and efficacy based on its properties as an organophosphate nematicide.

Parameter	Value/Range	Remarks
Target Pests	Non-cyst forming soil nematodes	Effective against a broad spectrum of nematodes that inhabit the soil profile.
Application Rate	Varies based on formulation and target nematode density	Historically, rates for soil insects were at the lower end of the recommended range, while rates for nematodes were at the higher end.
Formulation	Typically available as an emulsifiable concentrate (EC) or granular formulation	To be mixed with water for spray application or applied directly as granules and watered in.
Soil Conditions	Moist, but not saturated soil	This allows for optimal diffusion of the chemical in the soil. Dry soil can lead to fumigant escape, while water-saturated soil limits diffusion.
Soil Temperature	50°F to 80°F (at a 4-inch depth)	Higher temperatures can cause excessive evaporation, and lower temperatures can slow diffusion.

Experimental Protocols

Detailed, contemporary experimental protocols for **dichlofenthion** are not readily available. However, based on general practices for testing nematicides in turfgrass, a representative protocol can be outlined.

Protocol 1: Greenhouse Pot Study for Efficacy Evaluation

Objective: To determine the efficacy of varying concentrations of **dichlofenthion** against a target nematode species in a controlled greenhouse environment.

Materials:

- **Dichlofenthion** technical grade or formulated product
- Turfgrass species of interest (e.g., Bermudagrass, Bentgrass) grown in pots with sterilized sandy loam soil
- Cultures of a target plant-parasitic nematode (e.g., *Meloidogyne* spp., *Belonolaimus longicaudatus*)
- Inverted microscope for nematode counting
- Standard laboratory glassware and equipment

Methodology:

- Turfgrass Establishment: Grow the selected turfgrass species in 15-cm diameter pots filled with sterilized sandy loam soil for 4-6 weeks to establish a healthy root system.
- Nematode Inoculation: Inoculate each pot (except for the negative control group) with a predetermined number of the target nematode species (e.g., 500 nematodes per pot). Allow a 2-week establishment period for the nematodes.
- Treatment Application:
 - Prepare a stock solution of **dichlofenthion** and create a dilution series to achieve the desired application rates.
 - Apply the **dichlofenthion** solutions as a soil drench to the pots. Ensure even distribution of the solution.
 - The treatment groups may include:

- Untreated, non-inoculated control
- Untreated, inoculated control
- Positive control (a currently registered nematicide)
- Multiple rates of **dichlofenthion**
- Data Collection:
 - After a predetermined time interval (e.g., 2, 4, and 6 weeks post-application), collect soil and root samples from each pot.
 - Extract nematodes from the soil and roots using a standard method such as the Baermann funnel or centrifugal-flotation technique.
 - Count the number of target nematodes per 100 cm³ of soil and per gram of root tissue.
 - Assess turfgrass health by measuring clipping weight, turf color, and root biomass.
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatment groups.

Protocol 2: Field Trial for Efficacy and Phytotoxicity Assessment

Objective: To evaluate the efficacy and potential phytotoxicity of **dichlofenthion** for controlling a mixed population of soil nematodes in an established turfgrass setting.

Materials:

- **Dichlofenthion** formulated product
- Established turfgrass area (e.g., golf course fairway, research plots) with a known nematode problem
- Spray application equipment calibrated for small plot research

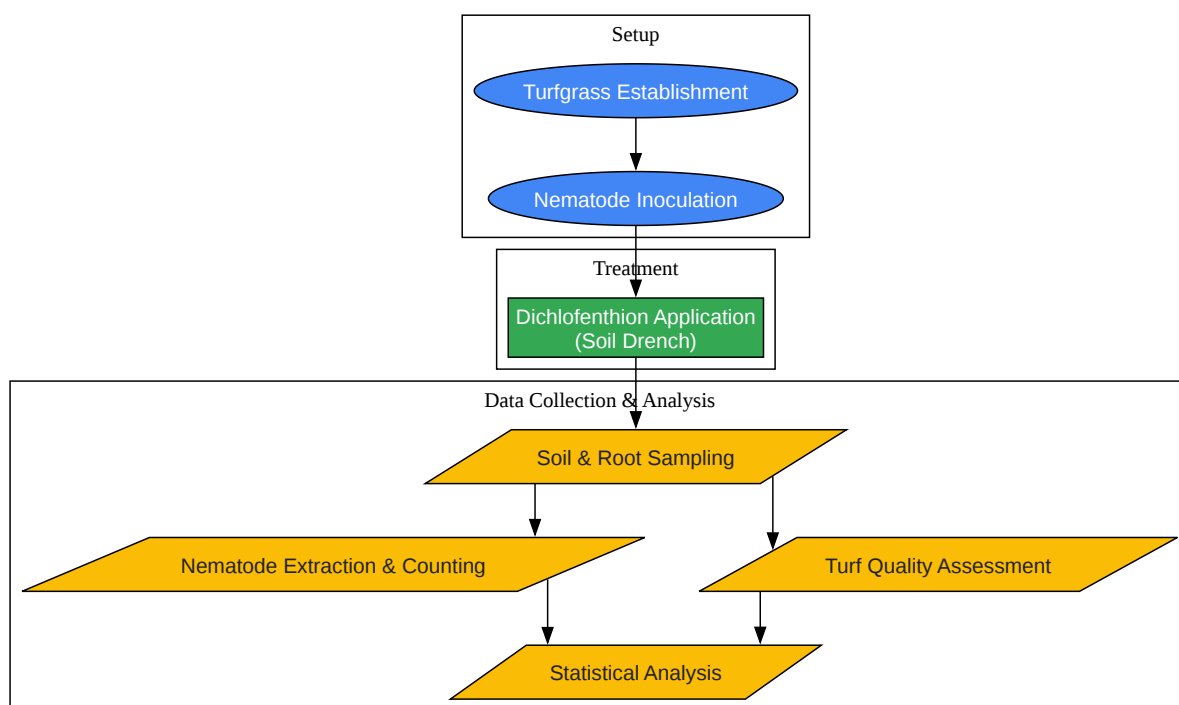
- Soil sampling probes
- Equipment for nematode extraction and counting
- Tools for assessing turfgrass quality (e.g., NDVI meter, visual rating scales)

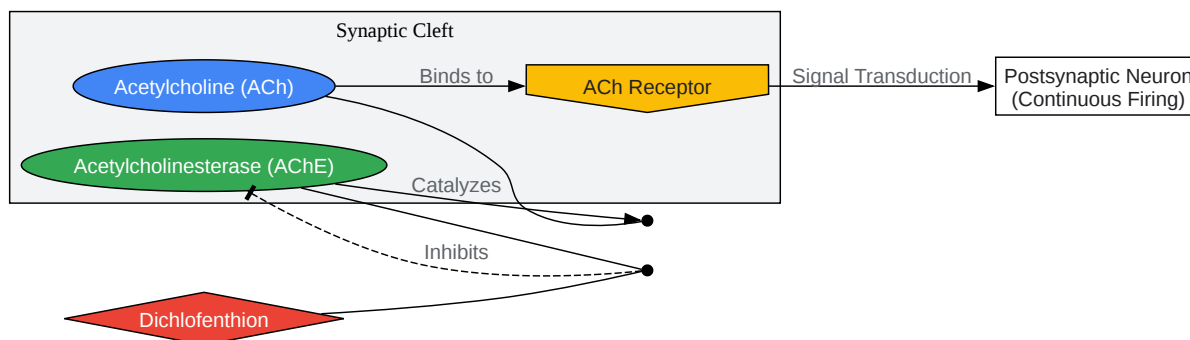
Methodology:

- Site Selection and Plot Layout:
 - Select a turfgrass area with a history of nematode damage and a relatively uniform nematode population.
 - Establish a randomized complete block design with multiple replications for each treatment. Plot sizes are typically 1m x 1m or larger.
- Pre-Treatment Sampling: Collect soil samples from each plot to determine the initial nematode population densities of various species.
- Treatment Application:
 - Apply the **dichlofenthion** treatments using a calibrated sprayer. Ensure uniform coverage of each plot.
 - Treatments should include an untreated control and potentially a standard nematicide for comparison.
 - Immediately after application, irrigate the plots with a specified amount of water (e.g., 0.25 inches) to move the chemical into the root zone.
- Post-Treatment Data Collection:
 - Collect soil samples from each plot at regular intervals (e.g., 4, 8, and 12 weeks after treatment) to monitor nematode populations.
 - Assess turfgrass quality at each sampling date using visual ratings (e.g., on a 1-9 scale for color, density, and overall quality) and instrumental measurements (e.g., NDVI).

- Monitor for any signs of phytotoxicity, such as discoloration or stunting of the turfgrass.
- Nematode Analysis: Process the soil samples to extract and identify nematodes to the genus or species level and quantify their populations.
- Statistical Analysis: Analyze the nematode population data and turfgrass quality ratings to determine the effects of the **dichlofenthion** treatments over time.

Visualizations





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